

Unraveling BWA-522 Intermediate-2: A Technical Overview

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Compound of Interest

Compound Name: *BWA-522 intermediate-2*

Cat. No.: *B12371727*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of a key synthetic intermediate, designated as **BWA-522 intermediate-2**, in the synthesis of the potent androgen receptor (AR) PROTAC degrader, BWA-522. The parent compound, BWA-522, is a first-in-class, orally bioavailable molecule that targets the N-terminal domain of the androgen receptor, offering a promising therapeutic strategy for prostate cancer. This document outlines the molecular properties, synthesis, and characterization of **BWA-522 intermediate-2**, presenting data in a structured format for clarity and comparative analysis.

Quantitative Data Summary

A critical aspect of any synthetic intermediate is its physicochemical properties. The table below summarizes the key quantitative data for **BWA-522 intermediate-2**, providing a clear reference for researchers.

Property	Value
Molecular Formula	$C_{21}H_{22}FN_3O$
Molecular Weight	367.42 g/mol

Synthesis and Experimental Protocol

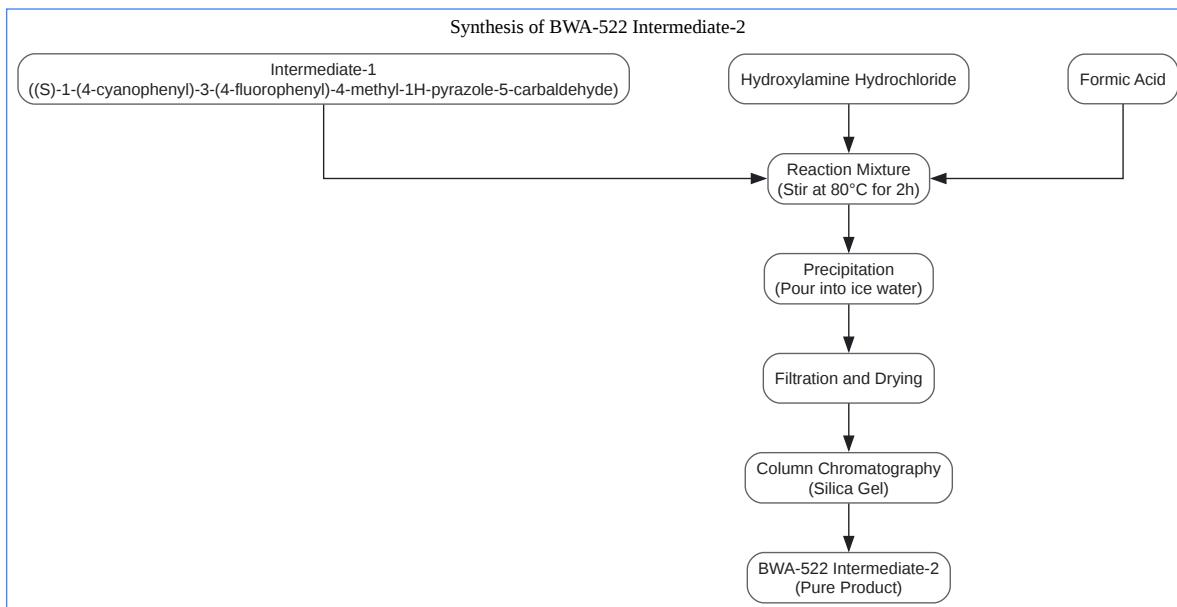
The synthesis of **BWA-522 intermediate-2** is a crucial step in the overall production of BWA-522. The following protocol is a detailed methodology for its preparation.

Synthesis of (S)-1-(4-cyanophenyl)-3-(4-fluorophenyl)-4-methyl-1H-pyrazole-5-carbonitrile (Intermediate-2)

- Reactants: (S)-1-(4-cyanophenyl)-3-(4-fluorophenyl)-4-methyl-1H-pyrazole-5-carbaldehyde (Intermediate-1), hydroxylamine hydrochloride, and formic acid.
- Procedure:
 - A solution of Intermediate-1 (1 equivalent) in formic acid is prepared.
 - Hydroxylamine hydrochloride (1.5 equivalents) is added to the solution.
 - The reaction mixture is stirred at 80°C for 2 hours.
 - Upon completion of the reaction (monitored by TLC), the mixture is cooled to room temperature.
 - The cooled mixture is then poured into ice water, leading to the precipitation of the crude product.
 - The precipitate is collected by filtration, washed with water, and dried under a vacuum.
 - Further purification is achieved by column chromatography on silica gel using a petroleum ether/ethyl acetate gradient to yield the pure **BWA-522 intermediate-2**.

Experimental Workflow Visualization

To provide a clear visual representation of the synthetic process, the following workflow diagram has been generated using the DOT language.



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Caption: Synthetic workflow for the preparation of **BWA-522 intermediate-2**.

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